

Solubility of Bis(4-octylphenyl)amine in organic solvents

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Compound of Interest

Compound Name: *Bis(4-octylphenyl)amine*

Cat. No.: *B7822064*

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An In-depth Technical Guide to the Solubility of **Bis(4-octylphenyl)amine** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **bis(4-octylphenyl)amine**, a compound of interest in various industrial and research applications. This document compiles available solubility data, details experimental protocols for solubility determination, and presents a visual workflow for these procedures.

Core Compound Information

Bis(4-octylphenyl)amine, also known as 4,4'-dioctyldiphenylamine, is an organic compound with the chemical formula $C_{28}H_{43}N$.^[1] It is characterized by two 4-octylphenyl groups attached to a central amine nitrogen.^[1] At room temperature, it typically appears as a white to beige or brown flaky solid.^{[1][2]}

Solubility Profile of Bis(4-octylphenyl)amine

The solubility of a compound is a critical physical property that influences its application, formulation, and processing. **Bis(4-octylphenyl)amine**, with its largely nonpolar structure consisting of two octyl-substituted phenyl rings, exhibits a predictable solubility pattern based on the "like dissolves like" principle. It is generally soluble in nonpolar organic solvents and insoluble in polar solvents like water.

The following table summarizes the available quantitative and qualitative solubility data for **bis(4-octylphenyl)amine** in various solvents.

Solvent	Molar Mass (g/mol)	Polarity (Dielectric Constant)	Solubility	Temperature
Water	18.02	80.1	< 1 mg/mL	21.1 °C (70 °F)
< 0.1 g/100 mL	21 °C			
Ethanol	46.07	24.5	Slightly soluble (0.1-1 mg/mL)	Not Specified
Acetone	58.08	20.7	Soluble	Not Specified
Benzene	78.11	2.3	Soluble	Not Specified
Ethylene Dichloride	98.96	10.4	Soluble	Not Specified
Gasoline	Variable	~2	Soluble	Not Specified
Dimethyl Sulfoxide (DMSO)	78.13	46.7	Sparingly soluble (1-10 mg/mL)	Not Specified

Note: "Soluble" indicates a qualitative assessment where precise numerical data is not available in the cited sources.

Experimental Protocols for Solubility Determination

Accurate determination of a compound's solubility is crucial for research and development. Below are detailed methodologies for both qualitative and quantitative assessment of the solubility of **bis(4-octylphenyl)amine**.

Qualitative Solubility Assessment

This method provides a rapid determination of whether a compound is soluble, partially soluble, or insoluble in a given solvent.

Materials:

- **Bis(4-octylphenyl)amine**
- A range of organic solvents (e.g., hexane, toluene, acetone, ethanol, methanol)
- Test tubes with stoppers
- Spatula
- Vortex mixer

Procedure:

- Add approximately 10-20 mg of **bis(4-octylphenyl)amine** to a clean, dry test tube.
- Add 1 mL of the selected solvent to the test tube.
- Stopper the test tube and shake it vigorously for 30-60 seconds using a vortex mixer.
- Allow the mixture to stand for at least 3 minutes to observe for any undissolved solid.
- Visually inspect the solution against a contrasting background.
 - Soluble: The solid completely dissolves, leaving a clear solution.
 - Partially Soluble: A portion of the solid dissolves, but some undissolved particles remain.
 - Insoluble: The solid does not appear to dissolve.

Quantitative Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely used technique to determine the equilibrium solubility of a compound in a specific solvent at a given temperature.

Materials:

- **Bis(4-octylphenyl)amine**

- Selected organic solvent
- Scintillation vials or flasks with sealed caps
- Constant temperature shaker bath or incubator
- Analytical balance
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE)
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

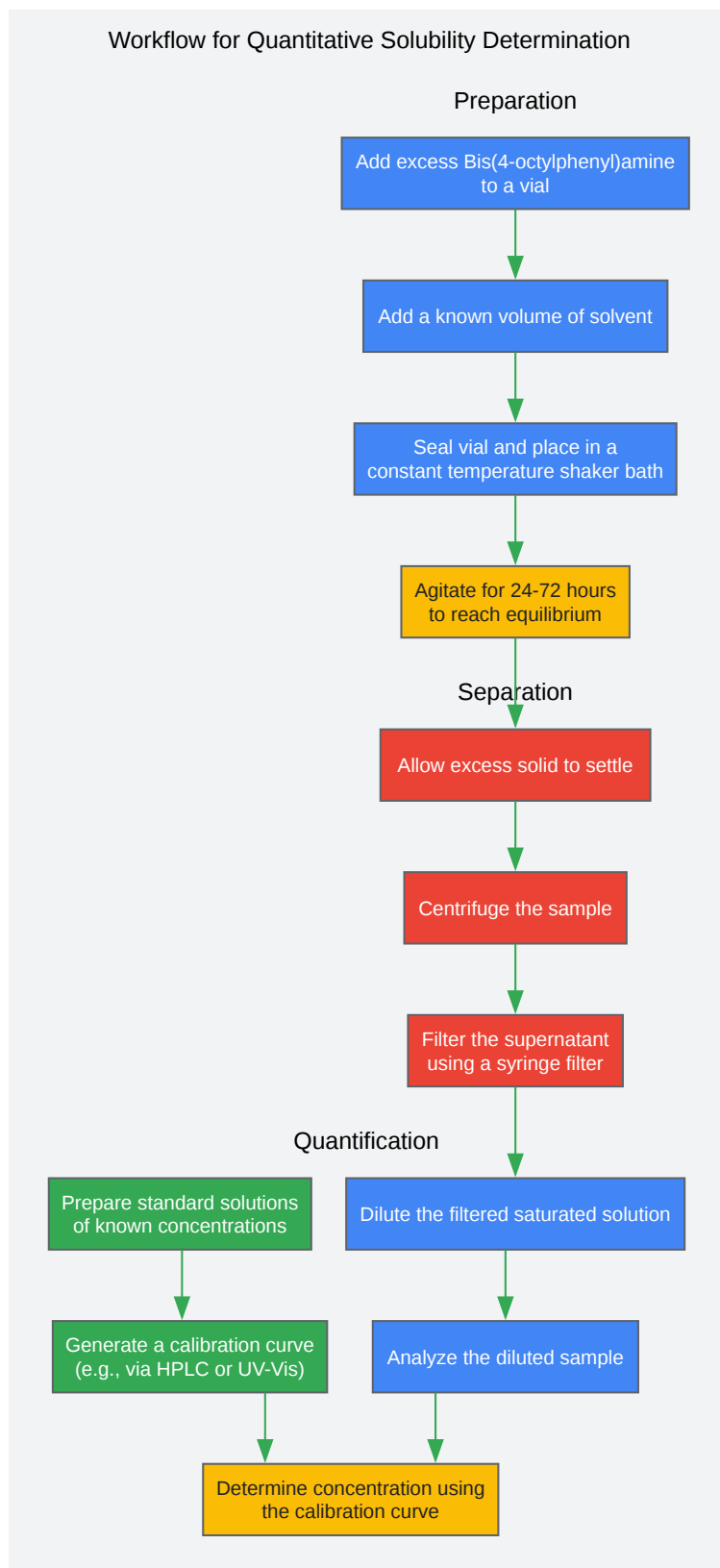
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **bis(4-octylphenyl)amine** to a scintillation vial or flask. The excess solid is crucial to ensure that the solution reaches saturation.
 - Add a known volume of the chosen solvent to the vial.
 - Seal the vial and place it in a constant temperature shaker bath.
 - Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached.
- Separation of Undissolved Solute:
 - After the equilibration period, allow the vial to stand undisturbed at the same temperature to let the excess solid settle.
 - To further separate the undissolved solid, centrifuge the vial at a moderate speed.
 - Carefully withdraw a known volume of the supernatant using a syringe and immediately filter it through a chemically inert syringe filter to remove any remaining solid particles.

- Quantification of Solute Concentration:
 - Prepare a series of standard solutions of **bis(4-octylphenyl)amine** of known concentrations in the same solvent.
 - Analyze the standard solutions using a suitable analytical technique like HPLC or UV-Vis spectrophotometry to generate a calibration curve.
 - Dilute the filtered saturated solution with a known volume of the solvent to bring its concentration within the range of the calibration curve.
 - Analyze the diluted sample using the same analytical method.
 - Determine the concentration of **bis(4-octylphenyl)amine** in the saturated solution by using the calibration curve and accounting for the dilution factor.
- Data Reporting:
 - Express the solubility in standard units such as grams per 100 mL (g/100 mL), milligrams per milliliter (mg/mL), or moles per liter (mol/L) at the specified temperature.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the quantitative determination of solubility using the shake-flask method.



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Caption: A generalized workflow for determining equilibrium solubility using the shake-flask method.

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References

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